

Unraveling Docetaxel Trihydrate: A Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: Docetaxel Trihydrate

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A Comprehensive Technical Guide on the Core Chemical and Physical Properties of **Docetaxel Trihydrate** for Researchers, Scientists, and Drug Development Professionals.

This in-depth technical guide provides a thorough examination of the essential chemical and physical properties of **Docetaxel Trihydrate**, a pivotal anti-neoplastic agent. The document consolidates critical quantitative data into accessible tables, outlines detailed experimental methodologies for its characterization, and visualizes key signaling pathways and experimental workflows to facilitate a deeper understanding of this complex molecule.

Chemical and Physical Properties of Docetaxel Trihydrate

Docetaxel Trihydrate is a semi-synthetic analogue of paclitaxel, derived from the European yew tree.[1] It is a white to off-white crystalline powder.[2] The trihydrate form of docetaxel is thermodynamically stable under ambient conditions of temperature, pressure, and relative humidity.[3][4]

Property	Value	References
Molecular Formula	C43H59NO17	[5]
Molecular Weight	861.93 g/mol	[5]
CAS Number	148408-66-6	[5]
Melting Point	184.8-185.3°C	[6]
Boiling Point	1016.9 °C at 760 mmHg	[7]
Density	1.370 g/cm3	[7]

Solubility

Docetaxel Trihydrate is practically insoluble in water but freely soluble in anhydrous ethanol and soluble in methylene chloride.[7][8]

Solvent	Solubility	References
Water	Practically insoluble (0.0127 mg/mL)	[2][8]
Anhydrous Ethanol	Freely soluble	[8]
Methylene Chloride	Soluble	[8]
DMSO	≥ 2.08 mg/mL	[5]
10% EtOH >> 90% corn oil	≥ 2.5 mg/mL	[5]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 2.08 mg/mL	[5]

Crystallography and Stability

The crystal structure of **Docetaxel Trihydrate** has been determined, revealing an orthorhombic crystal system with the space group P212121.[3] The trihydrate form is stable under ambient conditions; however, it can be dehydrated to an anhydrous crystal phase under a nitrogen

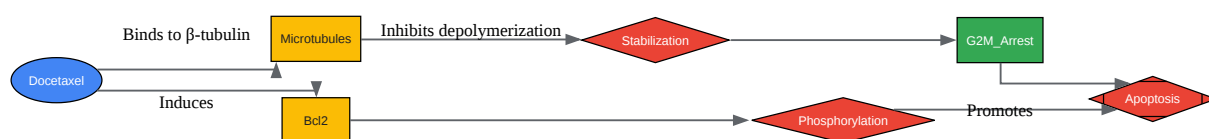
stream or upon heating.[4][9] Stability studies have shown that docetaxel solutions can maintain their chemical and physical integrity for extended periods under specific storage conditions.[10][11]

Crystal System	Orthorhombic	[3]
Space Group	P212121	[3]
Stability	Thermodynamically stable under ambient conditions.[3][4] Solutions in DMSO or ethanol may be stored at -20°C for up to 3 months.[8]	

Mechanism of Action and Signaling Pathways

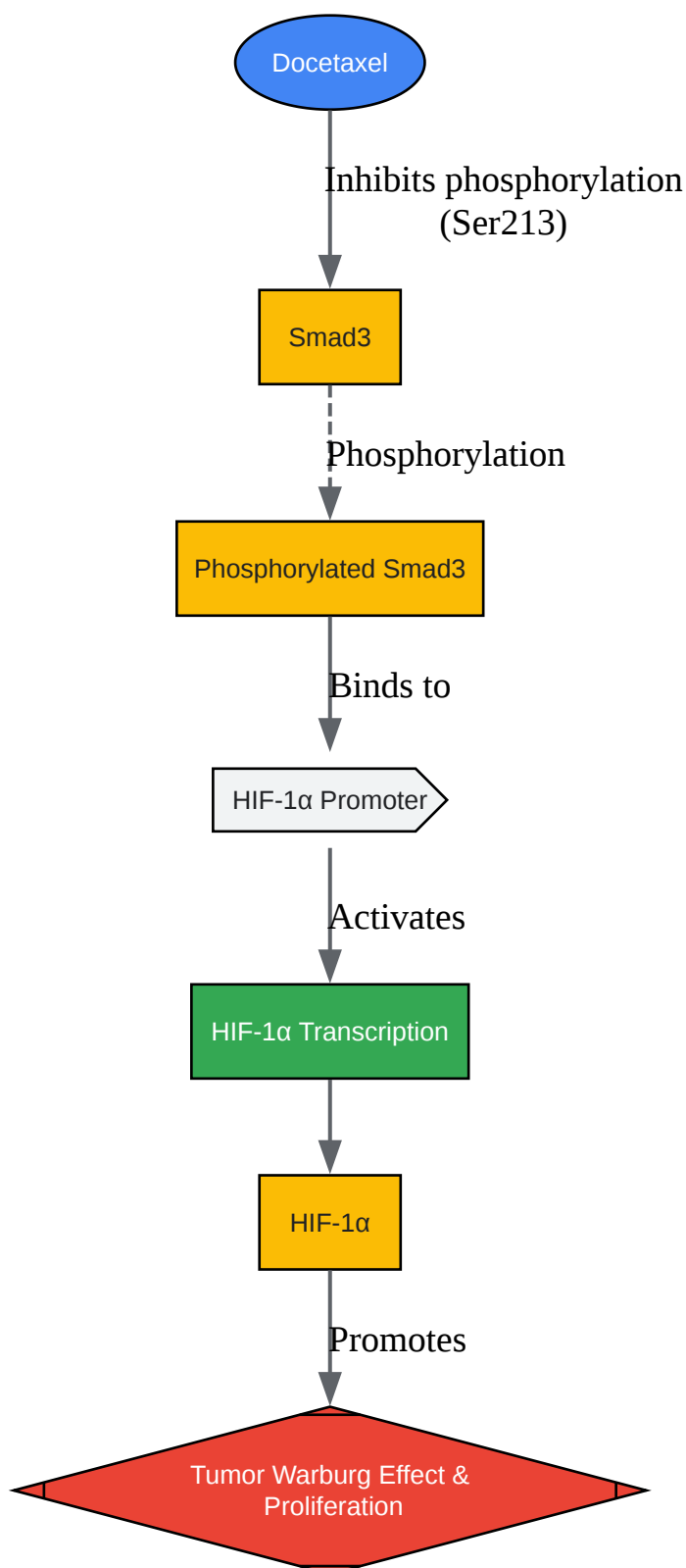
Docetaxel's primary mechanism of action is the disruption of the microtubule network within cells.[12] It promotes the assembly of tubulin into stable microtubules and inhibits their depolymerization.[13] This stabilization of microtubules leads to a blockage of cells in the G2/M phase of the cell cycle, ultimately inducing apoptotic cell death.[5][14]

Several signaling pathways are implicated in docetaxel's anti-cancer activity. A key pathway involves the phosphorylation of the anti-apoptotic protein Bcl-2, which promotes apoptosis.[5] Additionally, docetaxel has been shown to target the Smad3/HIF-1 α signaling pathway, inhibiting tumor growth and proliferation.[15]



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Docetaxel-induced apoptotic signaling pathway.



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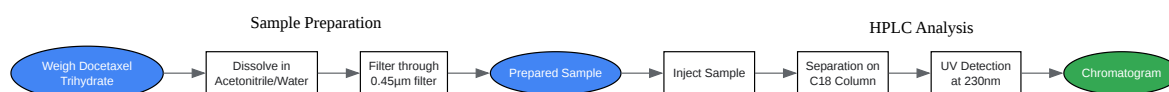
Docetaxel's effect on the Smad3/HIF-1α signaling pathway.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC (RP-HPLC) method is commonly employed for the analysis of **Docetaxel Trihydrate**.

- Instrumentation: A standard HPLC system equipped with a UV-VIS detector is used.[3]
- Column: A C18 column (e.g., 15 cm x 4.6 mm, 5 µm particle size) is typically used for separation.[8]
- Mobile Phase: A common mobile phase consists of a mixture of acetonitrile and a buffer, such as 0.02 M ammonium acetate in water (pH adjusted to 4.5 with orthophosphoric acid), in a ratio of 45:55 v/v.[2]
- Flow Rate: A flow rate of 1.5 mL/min is often applied.[2][8]
- Detection: The eluent is monitored at a wavelength of 230 nm.[2][3]
- Sample Preparation: A standard stock solution is prepared by dissolving a known amount of **Docetaxel Trihydrate** in a suitable diluent (e.g., 50:50 v/v acetonitrile:water).[2]



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General workflow for HPLC analysis of **Docetaxel Trihydrate**.

X-Ray Powder Diffraction (XRPD)

XRPD is utilized to characterize the solid-state properties of **Docetaxel Trihydrate**.

- Instrumentation: A powder X-ray diffractometer, such as a Siemens-Bruker D5000 equipped with a temperature chamber, can be used.[16]
- Sample Preparation: The powdered sample is typically loaded into a sample holder. To minimize preferential orientation, a Debye-Scherrer geometry with a rotating capillary filled with the ground powder may be employed.[16]
- Data Collection: The X-ray diffraction pattern is recorded as the detector scans through a range of 2θ angles.
- Analysis: The resulting diffractogram provides information on the crystalline structure, polymorphism, and phase purity of the sample.

Thermogravimetric Analysis (TGA)

TGA is employed to study the thermal stability and decomposition of **Docetaxel Trihydrate**, particularly its dehydration process.

- Instrumentation: A thermogravimetric analyzer, such as a TA Instruments TGA-HR 2950, is used.[16]
- Procedure: A small amount of the sample is placed in a crucible and heated at a controlled rate (e.g., 0.05 °C/s) under a specific atmosphere (e.g., nitrogen).[16]
- Data Analysis: The change in mass of the sample is recorded as a function of temperature, providing information on dehydration, desolvation, and decomposition events.

This guide serves as a foundational resource for professionals engaged in the research and development of docetaxel-based therapeutics, offering a consolidated source of its fundamental chemical and physical characteristics.

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